

S-Isopropylisothiourea hydrobromide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-Isopropylisothiourea hydrobromide*

Cat. No.: *B1608640*

[Get Quote](#)

An In-depth Technical Guide to S-Isopropylisothiourea Hydrobromide

This guide provides a comprehensive overview of the chemical properties, structure, and biological activity of **S-Isopropylisothiourea hydrobromide**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

S-Isopropylisothiourea hydrobromide is a white to off-white crystalline powder.[1] It is known for its role as a potent inhibitor of nitric oxide synthase (NOS).[2]

Table 1: Physicochemical Properties of **S-Isopropylisothiourea Hydrobromide**

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ N ₂ S • HBr	[2][3][4]
Molecular Weight	199.11 g/mol	[2][3][4][5]
Melting Point	82-86 °C	[1][5]
Appearance	White to off-white crystalline powder	[1]
Purity	≥98%	[3][4]
Storage Temperature	Room Temperature or -20°C	[1][2][3]

Table 2: Solubility Data

Solvent	Solubility	Reference
DMF	>50 mg/mL	[1][3]
DMSO	>20 mg/mL (Soluble to 100 mM)	[1][2][3]
Ethanol	>100 mg/mL	[1][3]
PBS (pH 7.2)	>30 mg/mL	[1][3]

Chemical Structure

S-Isopropylisothiourea hydrobromide belongs to the class of organic compounds known as isothioureas.[6] These compounds are characterized by the isothiourea group, with the general structure R¹SC(=NR²)N(R³)R⁴. [6]

- IUPAC Name: isopropyl carbamimidothioate, monohydrobromide[3]
- SMILES: N/C(SC(C)C)=N/[H].Br[3]
- InChI Key: SLGVZEOMLCTKRK-UHFFFAOYSA-N[3]

Experimental Protocols

Synthesis of **S-Isopropylisothiourea Hydrobromide**

A general method for the preparation of hydrobromide salts of S-alkylisothiourea derivatives involves the reaction of thiourea with an appropriate alkyl halide. For **S-Isopropylisothiourea hydrobromide**, this would involve the reaction of thiourea with 2-bromopropane.

Reaction Scheme:

Illustrative Protocol:

- **Reaction Setup:** Dissolve thiourea in a suitable solvent, such as ethanol or isopropanol, in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Addition of Alkyl Halide:** Add an equimolar amount of 2-bromopropane to the solution.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- **Isolation and Purification:** After cooling to room temperature, the product may precipitate out of the solution. The crude product can be collected by filtration and recrystallized from a suitable solvent system, such as ethanol/ether, to yield pure **S-Isopropylisothiourea hydrobromide**.^[7]

Structural Analysis

The structure and purity of the synthesized **S-Isopropylisothiourea hydrobromide** can be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR spectroscopy can be used to confirm the presence of the isopropyl group and the isothiourea core, as well as to ensure the absence of impurities.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can identify the characteristic functional groups present in the molecule, such as N-H and C-N bonds.

- Mass Spectrometry (MS): High-resolution mass spectrometry can be used to determine the exact molecular weight and confirm the molecular formula of the compound.[8]

Biological Activity and Mechanism of Action

S-Isopropylisothiourea hydrobromide is a potent inhibitor of nitric oxide synthase (NOS), an enzyme responsible for the production of nitric oxide (NO), a key signaling molecule in various physiological and pathological processes.[1][2] It exhibits some selectivity for the inducible isoform of NOS (iNOS).[2]

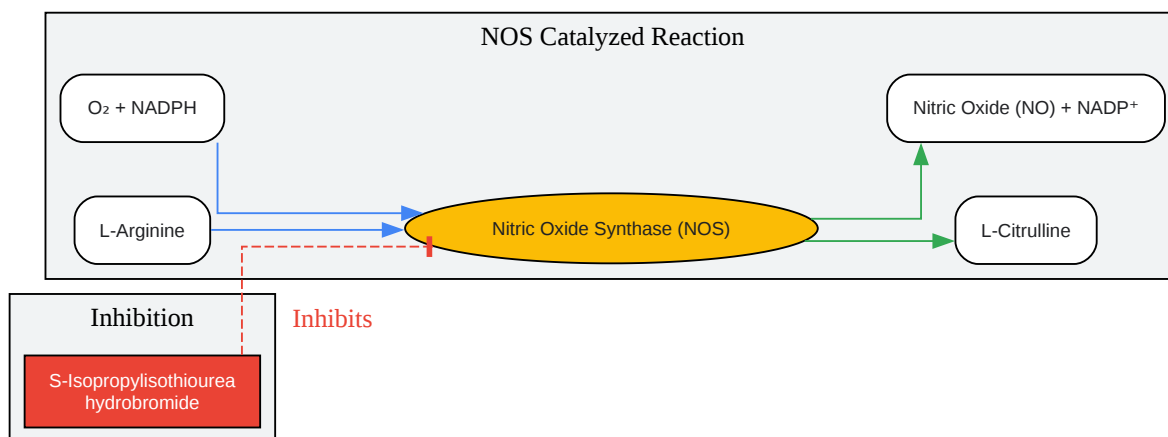
Table 3: Inhibitory Activity (Ki) against Human NOS Isoforms

NOS Isoform	Ki (nM)	Reference
iNOS (inducible)	9.8	[3]
eNOS (endothelial)	22	[3]
nNOS (neuronal)	37	[3]

The inhibition of NOS by **S-Isopropylisothiourea hydrobromide** occurs at the arginine binding site.[2] By blocking the production of nitric oxide, this compound can be a valuable tool for studying the roles of NOS in various disease models.[1][9]

Signaling Pathway of Nitric Oxide Synthesis and Inhibition

The following diagram illustrates the enzymatic reaction catalyzed by Nitric Oxide Synthase (NOS) and its inhibition by **S-Isopropylisothiourea hydrobromide**.

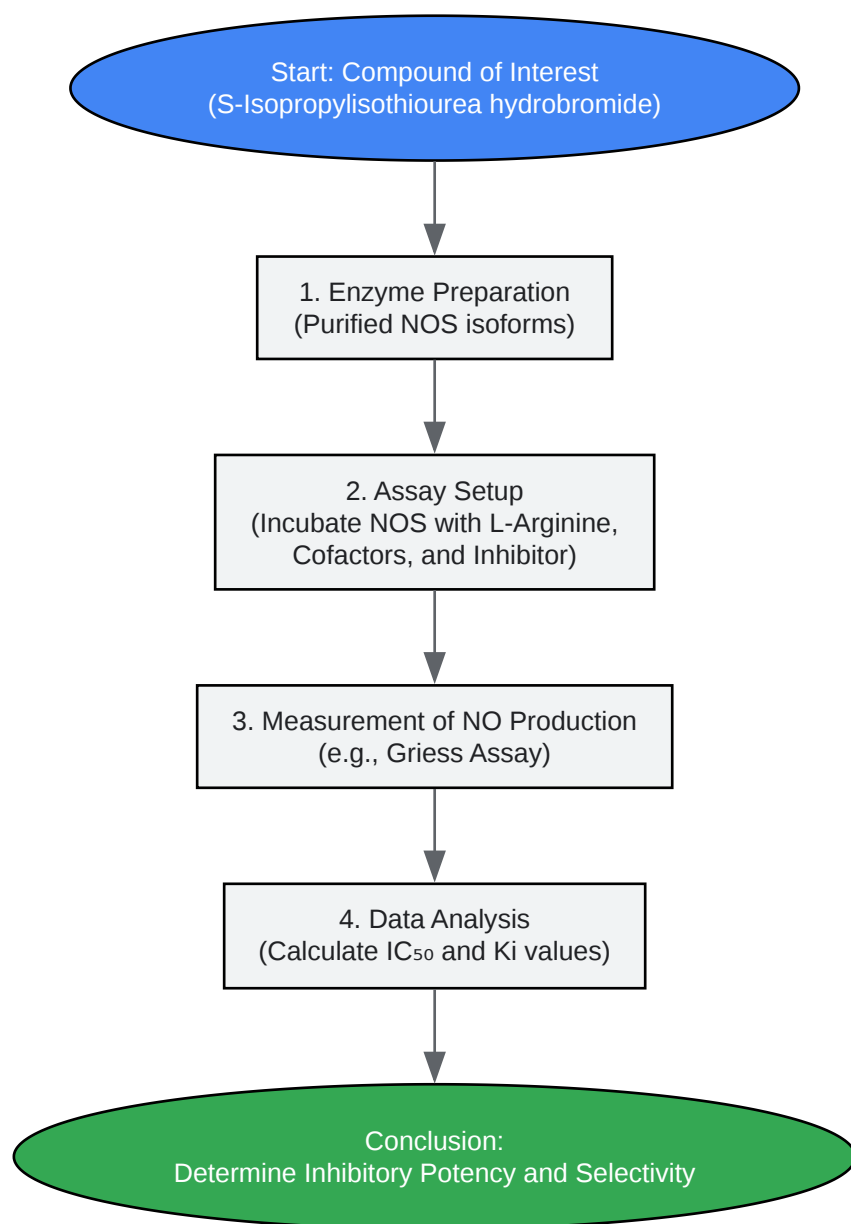


[Click to download full resolution via product page](#)

Caption: Inhibition of Nitric Oxide Synthase by **S-Isopropylisothioureahydrobromide**.

Experimental Workflow for Evaluating NOS Inhibition

The following diagram outlines a typical workflow for assessing the inhibitory potential of a compound against Nitric Oxide Synthase.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing NOS inhibitory activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. S-ISOPROPYLTHIOUREA HYDROBROMIDE CAS#: 4269-97-0 [amp.chemicalbook.com]
- 2. S-Isopropylisothiurea hydrobromide (CAS 4269-97-0): R&D Systems [rndsystems.com]
- 3. caymanchem.com [caymanchem.com]
- 4. S-isopropyl Isothiurea (hydrobromide) - Cayman Chemical [bioscience.co.uk]
- 5. S-ISOPROPYLTHIOUREA HYDROBROMIDE | 4269-97-0 [amp.chemicalbook.com]
- 6. go.drugbank.com [go.drugbank.com]
- 7. US3311639A - Preparation of hydrochloride salts of s-methyl-isothiurea derivatives - Google Patents [patents.google.com]
- 8. lehigh.edu [lehigh.edu]
- 9. S-ISOPROPYLTHIOUREA HYDROBROMIDE | 4269-97-0 [chemicalbook.com]
- To cite this document: BenchChem. [S-Isopropylisothiurea hydrobromide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608640#s-isopropylisothiurea-hydrobromide-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com